

1,1-Dichloroethane proper disposal procedures

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Compound of Interest

Compound Name: 1,1-Dichloroethane

Cat. No.: B072308

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Proper disposal of **1,1-dichloroethane** is critical for ensuring laboratory safety, protecting environmental health, and maintaining regulatory compliance. As a flammable and hazardous chemical, it requires a systematic approach to waste management from the point of generation to its final disposition by licensed professionals. This guide provides essential safety information and a step-by-step protocol for researchers, scientists, and drug development professionals to handle and dispose of **1,1-dichloroethane** waste safely.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to adhere to strict safety protocols to minimize exposure and mitigate risks. **1,1-Dichloroethane** is a highly flammable liquid and is harmful if swallowed or inhaled.^{[1][2]}

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves, such as nitrile rubber.^[3]
- **Eye Protection:** Use safety goggles or a face shield.^[3]
- **Protective Clothing:** A lab coat or a chemical-resistant apron and closed-toe shoes are mandatory.^[3]

Handling and Storage:

- **Ventilation:** Always handle **1,1-dichloroethane** in a well-ventilated area, preferably inside a chemical fume hood, to prevent vapor inhalation.^[3]

- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and any other potential ignition sources.[1][4][5] All electrical equipment used should be explosion-proof.[2][4]
- Static Discharge: Ground and bond containers and receiving equipment during transfer to prevent the buildup of static electricity.[4][5][6] Use non-sparking tools.[4][6]
- General Practices: Avoid contact with skin and eyes.[4] Do not eat, drink, or smoke in areas where the chemical is handled.[4][6]

Step-by-Step Laboratory Disposal Protocol

1,1-Dichloroethane must be managed as hazardous waste.[3][7] It should never be disposed of down the drain or mixed with regular trash.[1][8]

1. Waste Segregation:

- Classify waste containing **1,1-dichloroethane** as "Halogenated Organic Waste." [3][9]
- It is crucial to keep halogenated waste separate from non-halogenated organic waste streams to ensure safe and cost-effective disposal by licensed contractors.[3][8]

2. Containerization:

- Select a clean, dry, and chemically compatible waste container with a secure, tight-fitting lid. [3][9] The original product container is often a suitable choice if it is in good condition.[3]
- Do not overfill the container; a general guideline is to fill it to no more than 75% capacity to allow for vapor expansion.[9]

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste." [3]
- The label must include the full chemical name, "**1,1-Dichloroethane**," and the approximate concentration if it is part of a solution.[3]

4. Storage:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[3] This area should be at or near the point of waste generation and under the control of laboratory personnel.^[3]
- The SAA must have secondary containment, such as a tray, to contain any potential leaks.^[3]

5. Arranging for Disposal:

- When the waste container is full or reaches the institutional time limit for accumulation, contact your facility's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.^[3]
- Complete all required paperwork, such as a hazardous waste pickup request form, providing accurate details about the waste composition.^[3]

Quantitative Data and Regulatory Information

The following table summarizes key quantitative and regulatory data for **1,1-dichloroethane**.

Parameter	Value / Information	Source
Hazard Classification	Highly Flammable Liquid (Category 2)	[2]
Acute Toxicity, Oral (Category 4)	[2]	
Serious Eye Irritation (Category 2A)	[2]	
Specific Target Organ Toxicity, Single Exposure (Category 3)	[2]	
Harmful to aquatic life with long-lasting effects	[1]	
Regulatory Framework	Resource Conservation and Recovery Act (RCRA)	[3][10]
Reportable Quantity (RQ)	1,000 lbs (453.6 kg)	[11]
DOT Number	UN 2362	[7]

Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary.

- Evacuate and Secure: Alert personnel in the immediate area and control access. Remove all ignition sources.[12]
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent such as sand, vermiculite, or diatomite.[1][4] For larger spills, dike the area to prevent spreading.[12]
- Cleanup: Use non-sparking, explosion-proof equipment for cleanup.[12] Collect the absorbed material and contaminated debris into a designated, sealed container for hazardous waste. [4]

- Decontaminate: Clean the spill area thoroughly.
- Reporting: Report the incident to your supervisor and EHS department in accordance with institutional policy.

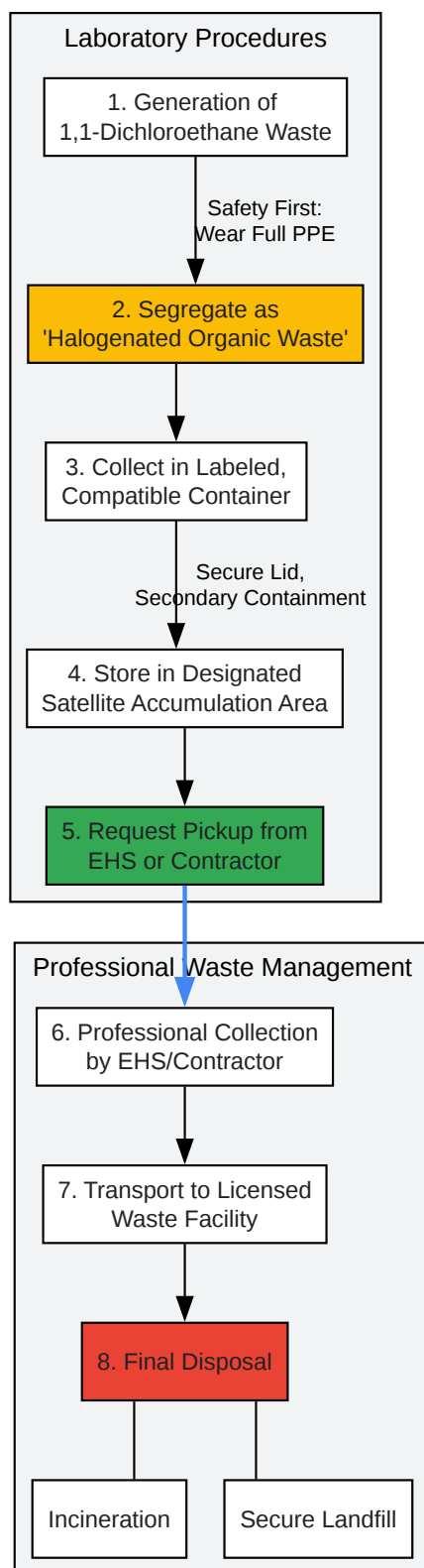
Approved Professional Disposal Methods

The ultimate disposal of **1,1-dichloroethane** is performed by licensed hazardous waste management facilities using highly controlled methods. These are not to be attempted in a laboratory setting.

- High-Temperature Incineration: The most common method involves burning the waste in a chemical incinerator equipped with an afterburner and a hydrochloric acid scrubber to neutralize acidic gases.[\[2\]](#)[\[13\]](#)
- Atomization: The chemical may be disposed of by atomization in a specialized combustion chamber that includes an effluent gas cleaning device.[\[13\]](#)
- Secure Landfill: In some cases, product residues and contaminated sorbent media may be placed in sealed, epoxy-lined drums and buried in a specially licensed landfill approved for chemical waste.[\[4\]](#)[\[13\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1,1-dichloroethane** from a laboratory setting.



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Caption: Workflow for the safe disposal of **1,1-Dichloroethane** waste.

Always consult your institution's specific safety and waste management protocols and your local regulatory agencies for detailed guidance.^[4]^[13] Your facility's Environmental Health and Safety department is the primary resource for any questions regarding chemical disposal.

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